An In-Depth Technical Guide to (+)-Biotin-ONP: Properties, Applications, and Experimental Protocols

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Compound of Interest

Compound Name: *(+)-Biotin-ONP*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of (+)-Biotin-p-nitrophenyl ester (**(+)-Biotin-ONP**), a key reagent for the biotinylation of peptides, proteins, and other biomolecules. This document details its chemical and physical properties, outlines experimental protocols for its use, and illustrates its application in studying molecular interactions.

Core Properties of (+)-Biotin-ONP

(+)-Biotin-ONP is a pre-activated form of biotin, designed for the efficient labeling of primary amines on biomolecules. The p-nitrophenyl ester group provides a good leaving group, facilitating the acylation of nucleophilic amines under mild conditions.

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Property	Value	Reference(s)
CAS Number	33755-52-2	
Molecular Weight	365.40 g/mol	
Molecular Formula	$C_{16}H_{19}N_3O_5S$	
Appearance	White to yellow powder	[1]
Melting Point	163-165 °C	[1]
Solubility	Methanol: 25 mg/mL, DMF: ≤50 mg/mL, DMSO: Soluble	
Storage	Stable for at least 2 years at -20°C. Protect from light and moisture.	[1]

Biotinylation Reaction Mechanism

(+)-Biotin-ONP reacts with primary amines, such as the N-terminus of a peptide or the ε-amino group of a lysine residue, through nucleophilic acyl substitution. The reaction results in the formation of a stable amide bond, covalently linking the biotin moiety to the target molecule.

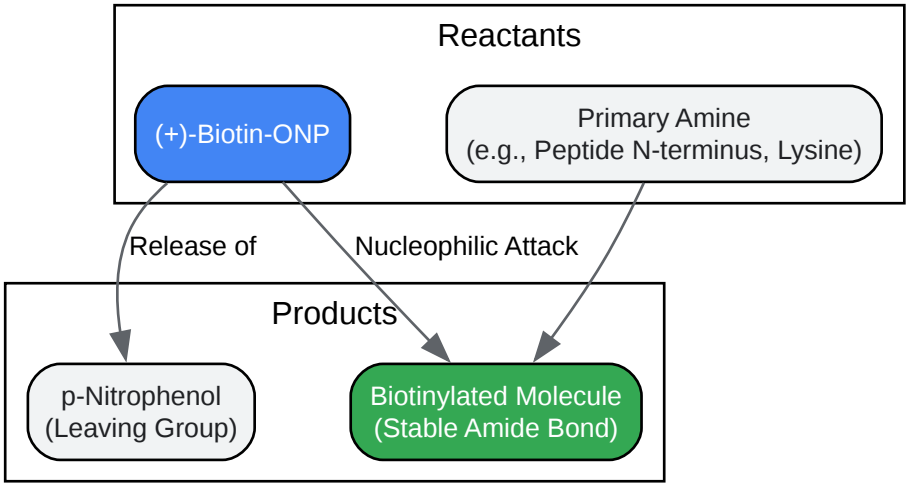

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Figure 1: Reaction scheme of biotinylation using **(+)-Biotin-ONP**.

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Experimental Protocols

This protocol describes the general procedure for biotinylating a peptide with a primary amine in a solution phase.

Materials:

- Peptide containing a primary amine
- **(+)-Biotin-ONP**
- Anhydrous Dimethylformamide (DMF) or Dimethyl Sulfoxide (DMSO)
- Reaction Buffer (e.g., 0.1 M sodium bicarbonate, pH 8.0)
- Quenching solution (e.g., 1 M Tris-HCl, pH 8.0)
- Purification system (e.g., HPLC, size-exclusion chromatography)

Procedure:

- Peptide Preparation: Dissolve the peptide in the reaction buffer to a final concentration of 1-10 mg/mL.
- Reagent Preparation: Immediately before use, prepare a stock solution of **(+)-Biotin-ONP** in DMF or DMSO.
- Reaction: Add a 10-20 fold molar excess of the **(+)-Biotin-ONP** stock solution to the peptide solution. The final concentration of the organic solvent should not exceed 20% of the total reaction volume.
- Incubation: Allow the reaction to proceed for 2-4 hours at room temperature with gentle stirring. Alternatively, the reaction can be performed overnight at 4°C.[2]
- Quenching: Stop the reaction by adding a quenching solution to consume any unreacted **(+)-Biotin-ONP**.

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- Purification: Purify the biotinylated peptide from the reaction mixture using an appropriate chromatographic method to remove excess reagents and byproducts.[2][3]
- Analysis: Confirm the successful biotinylation of the peptide using techniques such as mass spectrometry.[4]

Biotinylated peptides or small molecules serve as "bait" to capture their interacting protein partners ("prey") from a cell lysate. The strong and specific interaction between biotin and streptavidin-coated beads allows for the isolation of the bait-prey complex.

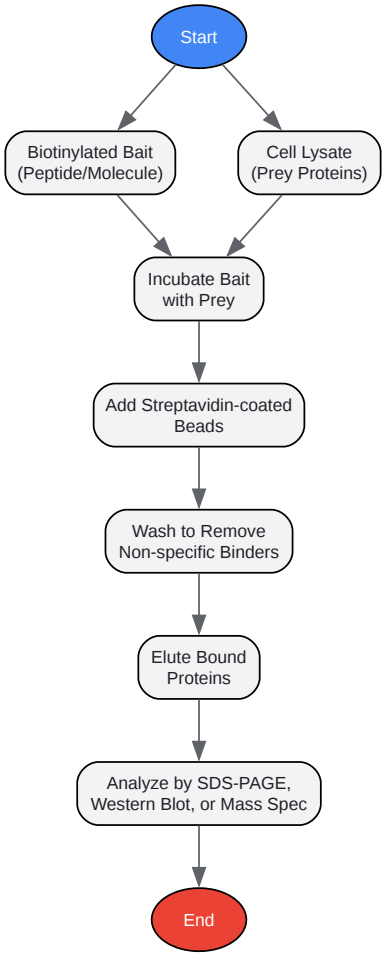

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Figure 2: General workflow for a pull-down assay using a biotinylated probe.

Case Study: Elucidating a Signaling Pathway

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Biotinylated probes are invaluable tools for mapping signaling pathways. For instance, a biotinylated peptide mimicking a substrate for a specific kinase can be used to pull down the kinase and its associated proteins from a cell lysate. This allows for the identification of previously unknown components of the signaling cascade.

The following diagram illustrates a hypothetical signaling pathway where a biotinylated peptide probe is used to identify components of a kinase cascade.

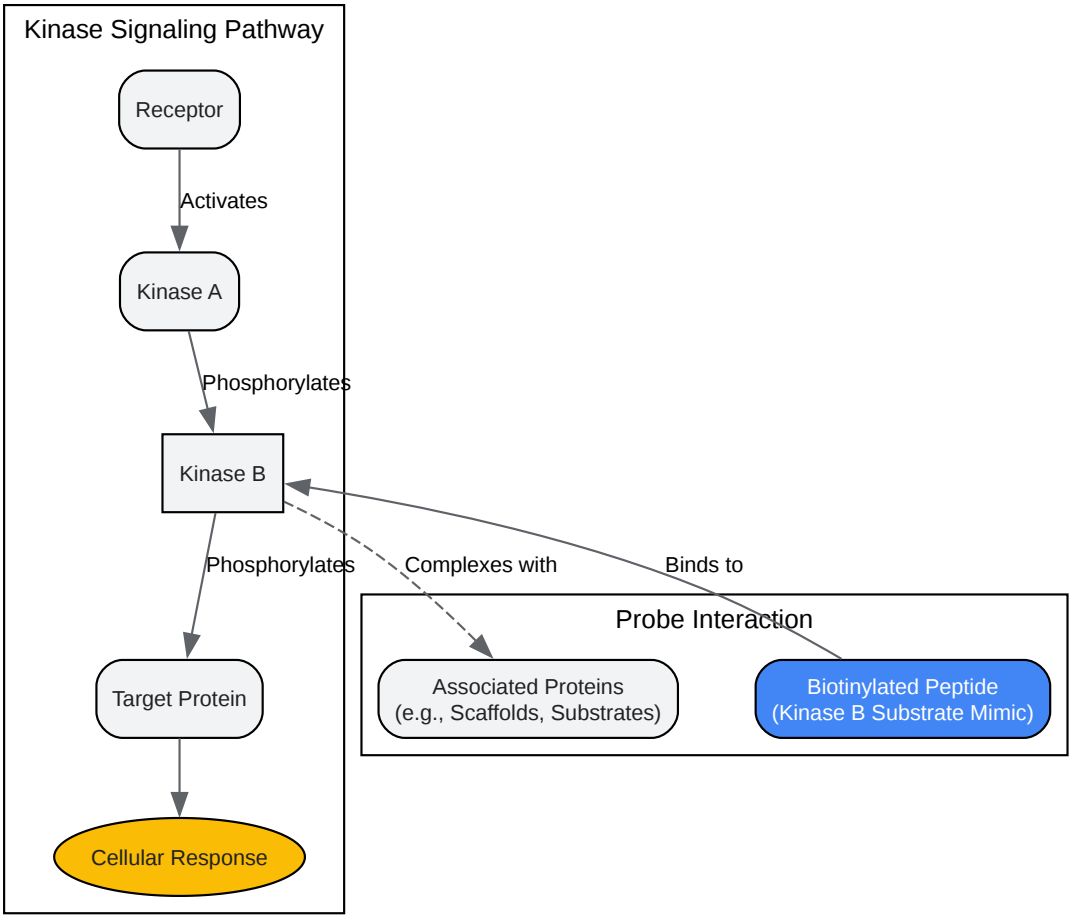

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Figure 3: Use of a biotinylated probe to study a kinase signaling pathway.

Conclusion

(+)-Biotin-ONP is a versatile and efficient reagent for the biotinylation of biomolecules. Its favorable solubility and reactivity make it a valuable tool for researchers in various fields, including proteomics, drug discovery, and molecular biology. The ability to generate biotinylated

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probes allows for the sensitive and specific detection and isolation of interacting partners, thereby facilitating the elucidation of complex biological processes.

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